

Applications of 4-Propylnonan-4-ol in Materials Science: Application Notes and Protocols

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Compound of Interest

Compound Name: 4-Propylnonan-4-ol

Cat. No.: B14729422

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Disclaimer: Direct experimental data on the applications of **4-Propylnonan-4-ol** in materials science is limited in publicly available literature. The following application notes and protocols are based on the known chemical properties of long-chain tertiary alcohols and their potential roles in various material formulations. These are intended to serve as a starting point for researchers and scientists in exploring the utility of **4-Propylnonan-4-ol**.

Introduction

4-Propylnonan-4-ol is a tertiary alcohol with a C12 aliphatic backbone. Its molecular structure, characterized by a hydroxyl group on a tertiary carbon and significant hydrocarbon character, suggests potential utility in several areas of materials science. The bulky propyl and pentyl groups surrounding the tertiary hydroxyl group can impart unique properties such as steric hindrance, hydrophobicity, and resistance to oxidation. This document outlines potential applications, hypothetical experimental protocols, and relevant data for **4-Propylnonan-4-ol** in the field of materials science.

Potential Applications

Based on the characteristics of long-chain and tertiary alcohols, **4-Propylnonan-4-ol** is proposed for the following applications:

- **Polymer Additive:** As a modifier to enhance flexibility, impact resistance, and processability of polymers. Its branched structure could disrupt polymer chain packing, acting as an internal plasticizer.

- **Coating Formulations:** As a leveling agent, flow modifier, or to enhance surface slip and mar resistance in paints and coatings. Its resistance to oxidation could contribute to the long-term stability of the coating.
- **Surfactant Intermediate:** As a hydrophobic precursor for the synthesis of specialty non-ionic or anionic surfactants.
- **Component in Lubricants and Plasticizers:** The branched aliphatic structure may confer desirable rheological properties and thermal stability.

Application Note 1: 4-Propylnonan-4-ol as a Secondary Plasticizer in Polyvinyl Chloride (PVC)

Objective: To evaluate the efficacy of **4-Propylnonan-4-ol** as a secondary plasticizer in flexible PVC formulations, partially replacing a primary plasticizer like Di(2-ethylhexyl) phthalate (DEHP).

Rationale: The long, branched alkyl chains of **4-Propylnonan-4-ol** can intercalate between PVC chains, increasing free volume and flexibility. Its tertiary alcohol group, being less reactive than primary or secondary alcohols, is expected to exhibit good thermal stability during PVC processing.

Experimental Protocol:

- **Formulation:** Prepare PVC blends with varying concentrations of **4-Propylnonan-4-ol** (0-15 phr) as a partial replacement for DEHP. A standard flexible PVC formulation can be used as a control.
- **Compounding:** The components (PVC resin, primary plasticizer, **4-Propylnonan-4-ol**, and thermal stabilizer) are dry blended and then melt-compounded using a two-roll mill or a torque rheometer at a temperature of 160-170°C.
- **Specimen Preparation:** The compounded material is then compression molded into sheets of desired thickness for mechanical testing.
- **Characterization:**

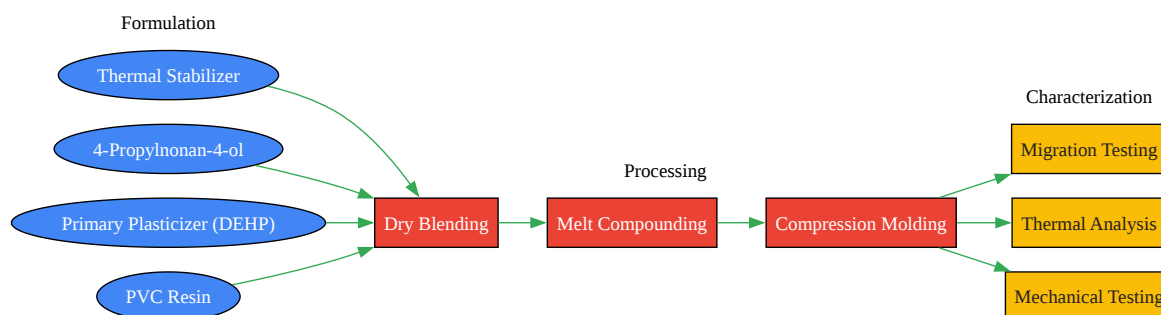
- Mechanical Properties: Tensile strength, elongation at break, and Shore A hardness are measured according to relevant ASTM standards.
- Thermal Properties: Thermogravimetric analysis (TGA) is performed to assess the effect on thermal stability.
- Plasticizer Migration: The extent of plasticizer migration is determined by measuring weight loss after aging the samples at elevated temperatures.

Hypothetical Quantitative Data:

Formulation	DEHP (phr)	4-Propylnona n-4-ol (phr)	Tensile Strength (MPa)	Elongation at Break (%)	Shore A Hardness
Control	50	0	18.5	350	85
EXP-1	45	5	18.2	365	83
EXP-2	40	10	17.8	380	80
EXP-3	35	15	17.1	400	77

phr: parts per hundred of resin

Experimental Workflow:



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Caption: PVC formulation and testing workflow.

Application Note 2: Surface Modification of Coatings with 4-Propylnonan-4-ol

Objective: To investigate the effect of **4-Propylnonan-4-ol** as a surface additive in a solvent-based acrylic coating to improve surface slip and reduce the coefficient of friction.

Rationale: The hydrophobic alkyl chains of **4-Propylnonan-4-ol** are expected to migrate to the coating-air interface during film formation. This can create a low-energy surface, resulting in improved slip and mar resistance. The tertiary alcohol functionality is less likely to participate in cross-linking reactions, allowing it to remain mobile and orient at the surface.

Experimental Protocol:

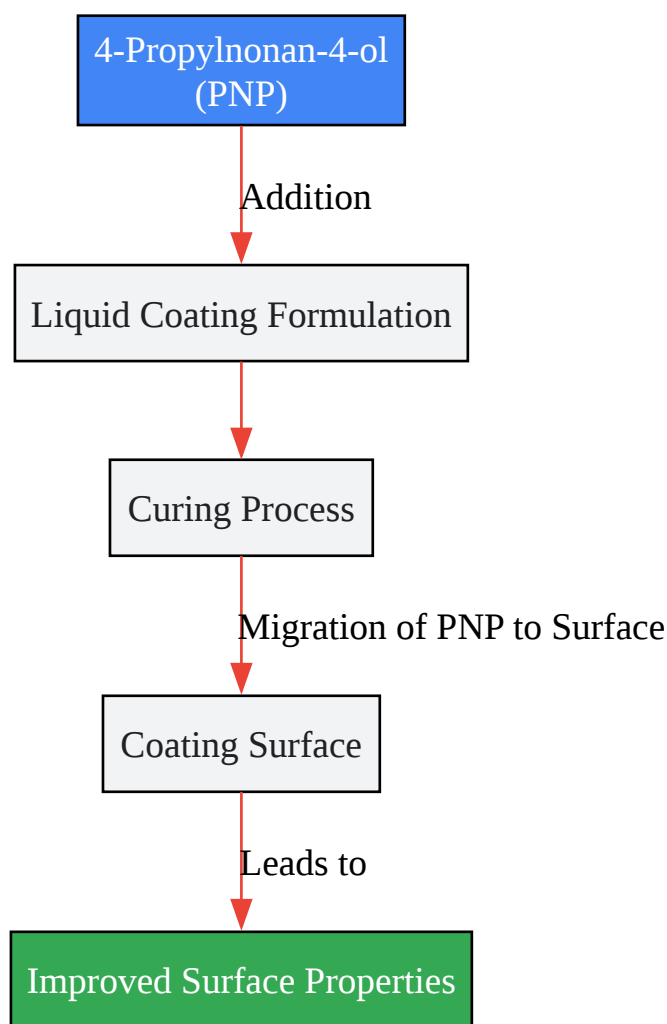
- **Coating Formulation:** A standard solvent-based acrylic resin is formulated with appropriate solvents, pigments, and driers. **4-Propylnonan-4-ol** is added at concentrations of 0.1%, 0.5%, and 1.0% by weight of the total formulation.

- **Application:** The coatings are applied to a substrate (e.g., steel panels) using a film applicator to ensure uniform thickness.
- **Curing:** The coated panels are allowed to cure at room temperature or in an oven according to the resin manufacturer's specifications.
- **Surface Characterization:**
 - **Contact Angle Measurement:** Static water contact angle is measured to assess the hydrophobicity of the coating surface.
 - **Coefficient of Friction:** The static and kinetic coefficients of friction are determined using a friction tester.
 - **Pencil Hardness:** The hardness of the coating is evaluated to ensure the additive does not negatively impact mechanical properties.

Hypothetical Quantitative Data:

Additive Concentration (%)	Water Contact Angle (°)	Static Coefficient of Friction	Kinetic Coefficient of Friction	Pencil Hardness
0 (Control)	75	0.45	0.38	2H
0.1	85	0.35	0.28	2H
0.5	95	0.28	0.21	H
1.0	102	0.22	0.16	H

Logical Relationship of Surface Modification:



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Caption: Mechanism of surface property enhancement.

Application Note 3: Synthesis of a Non-ionic Surfactant from 4-Propylnonan-4-ol

Objective: To synthesize a non-ionic surfactant by ethoxylation of **4-Propylnonan-4-ol** and to evaluate its surface-active properties.

Rationale: The hydrophobic nature of **4-Propylnonan-4-ol** makes it a suitable starting material for surfactants. Ethoxylation, the reaction with ethylene oxide, will introduce a hydrophilic poly(ethylene glycol) chain, creating an amphiphilic molecule. The bulky tertiary structure at the hydrophobic-hydrophilic junction may result in surfactants with unique interfacial properties.

Experimental Protocol:

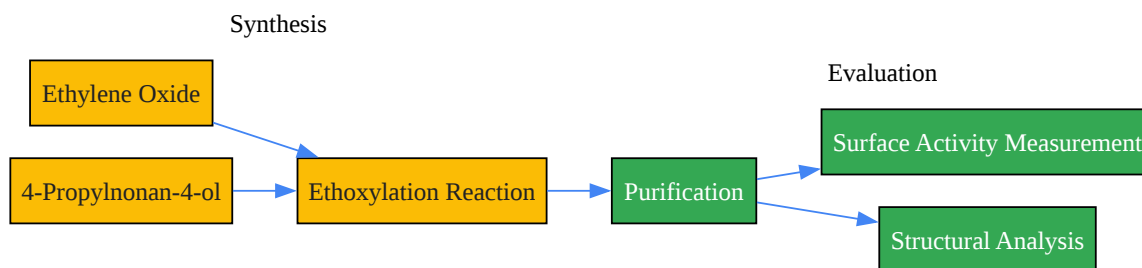
- **Ethoxylation Reaction:** **4-Propylnonan-4-ol** is reacted with a controlled amount of ethylene oxide in the presence of a basic catalyst (e.g., potassium hydroxide) at elevated temperature and pressure. The degree of ethoxylation can be varied by controlling the stoichiometry of the reactants.
- **Purification:** The resulting ethoxylated product is neutralized and purified to remove the catalyst and any unreacted starting material.
- **Characterization:**
 - **Structural Analysis:** The structure of the synthesized surfactant is confirmed using NMR and FTIR spectroscopy.
 - **Surface Tension:** The critical micelle concentration (CMC) and the surface tension at the CMC are determined using a tensiometer.
 - **Wetting Properties:** The Draves wetting test can be performed to assess the efficiency of the surfactant in reducing the surface tension of water.

Hypothetical Quantitative Data:

Surfactant (Degree of Ethoxylation)	CMC (mol/L)	Surface Tension at CMC (mN/m)	Draves Wetting Time (s)
PNP-5EO	5.2×10^{-4}	32.5	25
PNP-10EO	8.1×10^{-4}	35.8	18
PNP-15EO	1.2×10^{-3}	38.2	12

PNP-xEO: **4-Propylnonan-4-ol** with x units of ethylene oxide

Synthesis and Evaluation Workflow:



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Caption: Surfactant synthesis and characterization.

Conclusion

While direct, documented applications of **4-Propylnonan-4-ol** in materials science are not readily available, its chemical structure as a long-chain tertiary alcohol suggests significant potential. The provided application notes and protocols offer a foundational framework for researchers to explore its use as a polymer additive, a surface modifier for coatings, and an intermediate for specialty surfactants. The hypothetical data and workflows are intended to guide experimental design and highlight the expected outcomes based on established chemical principles. Further research is warranted to validate these potential applications and to fully elucidate the structure-property relationships of materials incorporating **4-Propylnonan-4-ol**.

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